

Application Note: Solid-Phase Extraction for Vildagliptin Quantification in Biological Matrices

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Compound of Interest

Compound Name: *Vildagliptin (Standard)*

Cat. No.: *B1682220*

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Introduction

Vildagliptin is an oral hypoglycemic agent belonging to the dipeptidyl peptidase-4 (DPP-4) inhibitor class, used in the management of type 2 diabetes mellitus. Accurate quantification of Vildagliptin in biological matrices such as plasma and urine is crucial for pharmacokinetic, bioequivalence, and toxicokinetic studies. Solid-phase extraction (SPE) is a highly effective sample preparation technique that offers clean extracts and low detection limits by efficiently removing interfering substances from the biological matrix. This application note provides a detailed protocol for the solid-phase extraction of Vildagliptin from human plasma and urine, along with comparative data on extraction efficiency.

Data Presentation

The following table summarizes typical validation parameters for the solid-phase extraction of Vildagliptin from human plasma using a polymeric reversed-phase sorbent.

Parameter	Vildagliptin	Vildagliptin-d7 (Internal Standard)	Reference
SPE Sorbent	Phenomenex Strata-X	Phenomenex Strata-X	[1] [2] [3]
Extraction Recovery	92.26%	89.58%	[1] [2] [3]
Matrix	Human Plasma (K3EDTA)	Human Plasma (K3EDTA)	[2] [3]

Experimental Protocols

This section details the materials and a generalized protocol for the solid-phase extraction of Vildagliptin from human plasma or urine.

Materials and Reagents

- Vildagliptin analytical standard
- Vildagliptin-d7 or Vildagliptin-d3 as an internal standard (IS)[\[4\]](#)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Formic acid, LC-MS grade
- Ammonium hydroxide, LC-MS grade
- Ultrapure water
- Drug-free human plasma or urine
- Solid Phase Extraction (SPE) cartridges (e.g., Phenomenex Strata-X, Oasis MCX, or equivalent mixed-mode/polymeric reversed-phase sorbents)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Standard laboratory glassware and calibrated pipettes
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

Sample Pre-treatment

- Thaw biological samples (plasma or urine) at room temperature.

- Vortex and centrifuge the samples at 4000 rpm for 10 minutes to pellet any precipitates.[4]
- Transfer a known aliquot (e.g., 200-500 μ L) of the supernatant to a clean tube.[4][5]
- Spike the sample with the internal standard working solution (e.g., 50 μ L of 100 ng/mL Vildagliptin-d3 or -d7).[4]
- Vortex the sample for 30 seconds.[4]

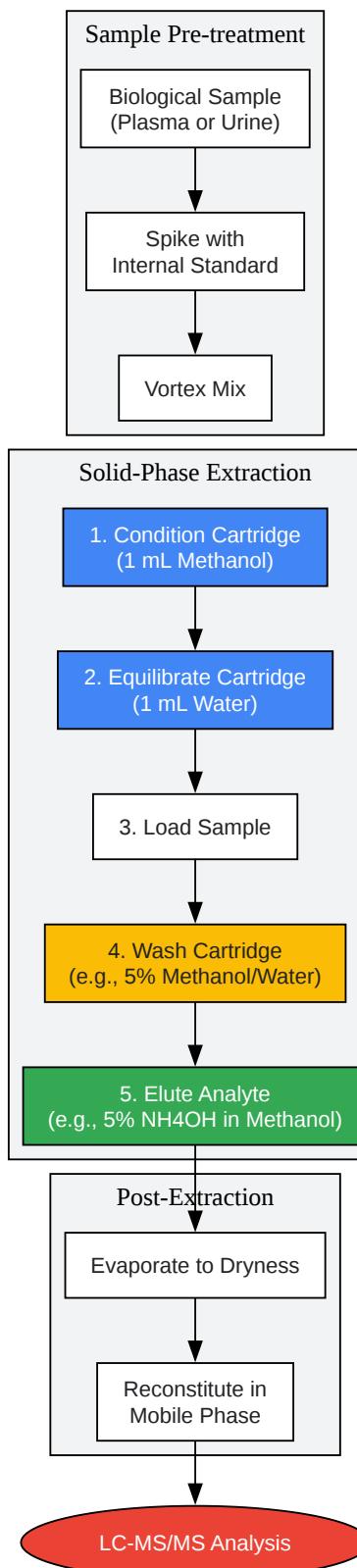
Solid-Phase Extraction (SPE) Protocol

This protocol is a general guideline and may require optimization for different SPE cartridge types and laboratory conditions.

- Conditioning: Condition the SPE cartridge by passing 1 mL of methanol through it. Do not allow the sorbent to dry.[4][5]
- Equilibration: Equilibrate the cartridge by passing 1 mL of ultrapure water.[4][5]
- Loading: Load the pre-treated sample onto the conditioned SPE cartridge at a slow and steady rate (e.g., 1 mL/min).
- Washing:
 - For plasma samples, wash the cartridge with 1 mL of 5% methanol in water to remove salts and other polar interferences.
 - For urine samples, a two-step wash can be employed: first with 1 mL of 2% formic acid in water, followed by 1 mL of methanol.[4]
- Elution: Elute Vildagliptin and the internal standard from the cartridge using 1 mL of an appropriate elution solvent into a clean collection tube. Common elution solvents include:
 - 5% ammonium hydroxide in methanol.[4]
 - A mixture of methanol and 5 mM sodium lauryl sulphate.[2][5]
- Dry-down and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
[\[4\]](#)
- Reconstitute the dried residue in a suitable volume (e.g., 100 µL) of the mobile phase used for the analytical method (e.g., LC-MS/MS).
[\[4\]](#)
- Analysis: Vortex the reconstituted sample and transfer it to an autosampler vial for injection into the analytical system.
[\[4\]](#)

Mandatory Visualization

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Caption: Vildagliptin Solid-Phase Extraction Workflow.

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